

# 4-Ethoxybenzaldehyde CAS number and properties

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## Compound of Interest

Compound Name: **4-Ethoxybenzaldehyde**

Cat. No.: **B043997**

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## An In-depth Technical Guide to **4-Ethoxybenzaldehyde**

CAS Number: 10031-82-0[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

This technical guide provides a comprehensive overview of **4-Ethoxybenzaldehyde**, a versatile aromatic aldehyde utilized in various fields, including pharmaceuticals, fragrances, and organic synthesis.[\[3\]](#) This document is intended for researchers, scientists, and professionals involved in drug development and other scientific disciplines requiring detailed technical information.

## Chemical and Physical Properties

**4-Ethoxybenzaldehyde** is a colorless to light yellow liquid with a characteristic sweet, floral, anise-like odor.[\[3\]](#)[\[5\]](#) It is classified as an aromatic ether and an aldehyde.[\[5\]](#) Key identifying and physical properties are summarized in the tables below.

Table 1: Identifiers and Chemical Formula

Identifier	Value
IUPAC Name	4-ethoxybenzaldehyde[5]
Synonyms	p-Ethoxybenzaldehyde, Benzaldehyde, 4-ethoxy-[3][5][6]
CAS Number	10031-82-0[1][2][3][4]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub> [3][5]
Molecular Weight	150.17 g/mol [4][5]
Canonical SMILES	CCOC1=CC=C(C=C1)C=O[1][5]
InChI Key	JRHHJNMASOIRDS-UHFFFAOYSA-N[4][5]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to light yellow liquid[3]
Melting Point	13-14 °C[4][5][7]
Boiling Point	249-255 °C at 760 mmHg[4][5][7]
Density	1.08 g/mL at 25 °C[4][5][7]
Refractive Index	n <sub>20/D</sub> 1.559[4]
Flash Point	113 °C (closed cup)[4]
Solubility	Insoluble in water.[7][8]
LogP	2.230[5]
Stability	Stable under normal temperatures and pressures. Air sensitive.[1][2]

## Applications in Research and Development

**4-Ethoxybenzaldehyde** is a valuable building block in organic synthesis and has several applications:

- Pharmaceutical Development: It serves as a key intermediate in the synthesis of various pharmaceutical compounds.[\[3\]](#) It has been investigated for its anti-inflammatory properties and its ability to suppress prostaglandin E2.[\[7\]](#) Additionally, it has shown potential in reducing facial erythema.[\[1\]](#)[\[7\]](#)
- Fine Chemicals Synthesis: This compound is widely used in the production of fragrances and flavoring agents.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- Organic Synthesis: Its aldehyde functional group and substituted aromatic ring allow it to participate in a variety of chemical reactions, including condensation and nucleophilic addition reactions, making it a versatile reagent for creating more complex molecules.[\[3\]](#)
- Analytical Chemistry: It can be employed as a standard in analytical methods for the quantification of related compounds.[\[3\]](#)

## Experimental Protocols

Detailed methodologies for key experiments involving **4-Ethoxybenzaldehyde** are provided below.

### Synthesis of 4-Ethoxybenzaldehyde via Williamson Ether Synthesis

This protocol describes the synthesis of **4-ethoxybenzaldehyde** from 4-hydroxybenzaldehyde and an ethylating agent.

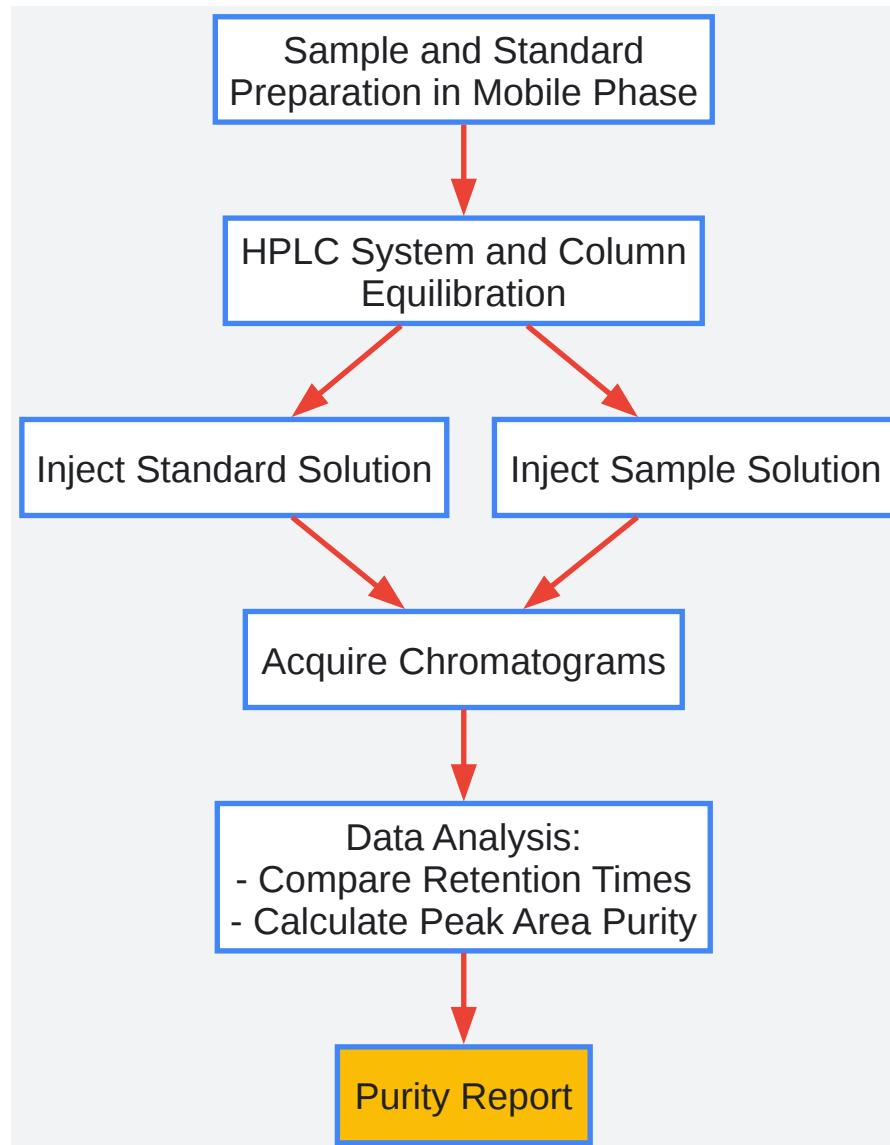
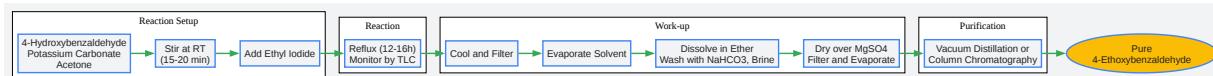
Materials:

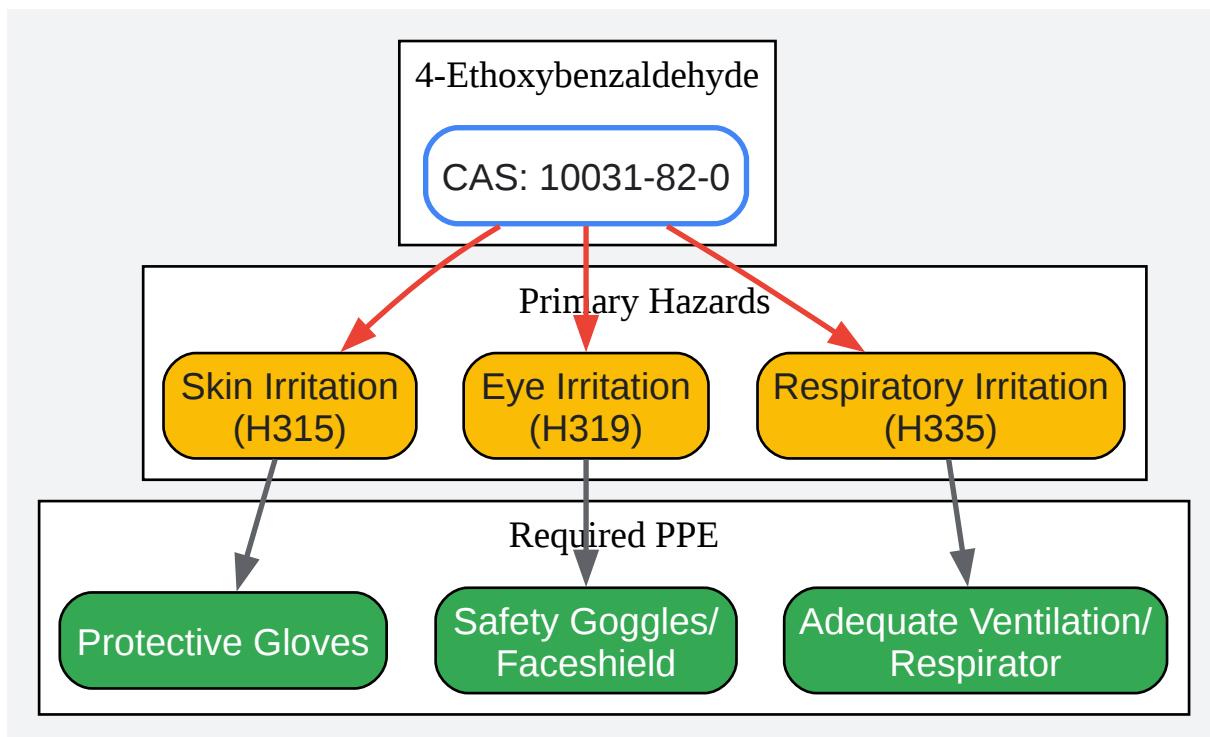
- 4-hydroxybenzaldehyde
- Ethyl iodide (or diethyl sulfate)
- Potassium carbonate ( $K_2CO_3$ )
- Acetone (or DMF)

- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate ( $MgSO_4$ )

**Procedure:**

- To a solution of 4-hydroxybenzaldehyde (1.0 equivalent) in acetone, add potassium carbonate (1.5 equivalents).
- Stir the mixture at room temperature for approximately 15-20 minutes.
- Add the ethylating agent (e.g., ethyl iodide, 1.2 equivalents) to the reaction mixture.
- Reflux the reaction mixture for 12-16 hours. The progress of the reaction should be monitored by Thin-Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and filter off the solid potassium carbonate. Wash the solid with a small amount of acetone.
- Remove the solvent from the filtrate under reduced pressure using a rotary evaporator.
- Dissolve the residue in diethyl ether and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude **4-ethoxybenzaldehyde** by vacuum distillation or column chromatography on silica gel.





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